

Technical Guide: rac α -Methadol-d3 for Research and Drug Development

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Compound of Interest

Compound Name: *rac α -Methadol-d3*

Cat. No.: *B570774*

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the application and procurement of **rac α -Methadol-d3**.

Introduction

rac α -Methadol-d3 is a deuterated analog of α -methadol, a metabolite of methadone. Its primary application is as an internal standard in analytical chemistry for the precise quantification of methadone and its metabolites in various biological matrices. The incorporation of deuterium atoms provides a distinct mass shift, allowing for its differentiation from the unlabeled analyte in mass spectrometry-based assays, without significantly altering its chemical and physical properties. This makes it an ideal tool for isotope dilution mass spectrometry, a highly accurate quantification method.

Supplier Information and Purchasing

rac α -Methadol-d3 is available from several specialized chemical suppliers. Researchers should inquire with these vendors for pricing, availability, and to request a Certificate of Analysis for specific lot numbers.

Table 1: Supplier and Purchasing Information

Supplier	Product Code	Contact Information	Notes
Biosynth	SYB84277	--INVALID-LINK--	Available for pharmaceutical testing.
CymitQuimica	TR-M225922	--INVALID-LINK--	Controlled substance in some countries.
BenchChem	B570774	--INVALID-LINK--	For research use only.
LGC Standards (incorporating TRC)	TRC-M225922-25MG	--INVALID-LINK--	High-purity reference material.
Cerilliant (a brand of MilliporeSigma)	M-008 (similar compound)	--INVALID-LINK--	Certified Reference Material.

Physicochemical and Analytical Data

The following table summarizes the key quantitative data for **rac α -Methadol-d3**. This information is typically found on the Certificate of Analysis provided by the supplier.

Table 2: Physicochemical and Analytical Properties

Property	Value	Source
Chemical Name	(6R,S)-6-(Dimethylamino)-4,4-diphenylheptan-3-ol-1,1,1-d3	-
CAS Number	1217842-77-7	[1]
Molecular Formula	C ₂₁ H ₂₆ D ₃ NO	[1]
Molecular Weight	314.5 g/mol	[1]
Appearance	Typically a solid or solution	Supplier CoA
Purity	≥98%	Supplier CoA
Isotopic Enrichment	≥99 atom % D	Supplier CoA
Storage	-20°C	Supplier Recommendation
Solubility	Soluble in methanol, acetonitrile	General Chemical Knowledge

Experimental Protocols

rac α-Methadol-d3 is predominantly used as an internal standard in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) methods for the quantification of methadone and its metabolites in biological samples such as plasma, urine, and oral fluid. Below is a detailed, representative experimental protocol.

Sample Preparation: Protein Precipitation

This protocol is a common method for extracting analytes from biological matrices.

- **Aliquoting:** To a 1.5 mL microcentrifuge tube, add 100 µL of the biological sample (e.g., plasma).
- **Internal Standard Spiking:** Add 10 µL of a 100 ng/mL working solution of **rac α-Methadol-d3** in methanol.
- **Protein Precipitation:** Add 300 µL of ice-cold acetonitrile to the sample.

- Vortexing: Vortex the mixture vigorously for 30 seconds to ensure thorough mixing and protein precipitation.
- Centrifugation: Centrifuge the sample at 10,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

The following are typical parameters for the analysis of methadone and its metabolites using **rac α -Methadol-d3** as an internal standard.

Table 3: LC-MS/MS Method Parameters

Parameter	Recommended Setting
LC System	Agilent 1200 Series or equivalent
Column	C18 reverse-phase, 2.1 x 50 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	0-0.5 min: 5% B; 0.5-3.0 min: 5-95% B; 3.0-4.0 min: 95% B; 4.1-5.0 min: 5% B
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	5 µL
Mass Spectrometer	Sciex API 4000 or equivalent triple quadrupole
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transitions	Methadone: 310.2 → 265.2; EDDP: 278.2 → 234.2; rac α-Methadol-d3: 315.2 → 268.2
Ion Source Temp.	500°C
Ion Spray Voltage	5500 V

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the quantification of methadone in a biological sample using **rac α-Methadol-d3** as an internal standard.

Experimental Workflow Diagram

Logical Relationship of Use

The following diagram illustrates the logical relationship of using a deuterated internal standard for accurate quantification.

Internal Standard Logic Diagram

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References

- 1. hbcsci.com [hbcsci.com]
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